

Personal protective equipment for handling 3-Bromo-1-(phenylsulfonyl)-1H-indole

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Compound of Interest

Compound Name: 3-Bromo-1-(phenylsulfonyl)-1H-indole

Cat. No.: B1272943

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Comprehensive Safety & Handling Guide: 3-Bromo-1-(phenylsulfonyl)-1H-indole

As a Senior Application Scientist, my primary objective is to empower your research by ensuring that innovative chemistry is conducted with the highest standards of safety and efficacy. This guide moves beyond mere compliance, offering a deep, procedurally-grounded framework for handling **3-Bromo-1-(phenylsulfonyl)-1H-indole**. This versatile synthetic intermediate is crucial in drug discovery, but its safe management is paramount to protecting personnel and ensuring experimental integrity.^[1] This document provides an essential operational plan, from risk assessment to disposal, built on a foundation of scientific causality.

Hazard Identification and Risk Assessment

Understanding the specific toxicological profile of a compound is the first step in creating a self-validating safety protocol. **3-Bromo-1-(phenylsulfonyl)-1H-indole** is a solid with a melting point between 122-126 °C.^[2] While stable under standard conditions, its hazard profile necessitates rigorous controls.^[3]

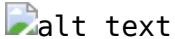
Chemical & Physical Properties Overview

Property	Value	Source
CAS Number	99655-68-2	[2] [4] [5]
Molecular Formula	C14H10BrNO2S	[2] [5]
Molecular Weight	336.20 g/mol	[5]
Appearance	Solid	[2]
Melting Point	122-126 °C	[2]

| Boiling Point | 498 °C at 760 mmHg [\[2\]](#) |

GHS Hazard Classification & Causality

The Globally Harmonized System (GHS) provides a clear mandate for the minimum required safety precautions. The primary risks associated with this compound are acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[4\]](#)

Pictogram	GHS Classification	Hazard Statement & Implication
	Acute Toxicity 4, Oral	H302: Harmful if swallowed. [2] [4] This dictates a strict prohibition on eating or drinking in the lab and mandates immediate medical attention if ingested. [2]
Skin Irritation 2		H315: Causes skin irritation. [4] This requires the use of chemical-resistant gloves and a lab coat to prevent direct contact, which can lead to dermatitis.
Eye Irritation 2A		H319: Causes serious eye irritation. [4] This makes chemical splash goggles a non-negotiable requirement to prevent painful and potentially damaging eye exposure.
STOT SE 3		H335: May cause respiratory irritation. [4] This is the primary driver for mandating the use of a certified chemical fume hood to prevent inhalation of airborne dust or aerosols.

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE strategy is essential. It begins with engineering controls (the fume hood) and is supplemented by carefully selected personal gear. Each component is chosen to counteract a specific hazard identified in the risk assessment.

PPE Category	Specification	Rationale & Causality
Eye & Face Protection	ANSI Z87.1 compliant chemical splash goggles. [6]	Why: The H319 classification (Causes serious eye irritation) means any splash could cause significant injury. [4] Goggles provide a 360-degree seal that standard safety glasses do not. A face shield should be worn over goggles during procedures with a high splash risk. [7] [8]
Hand Protection	Chemical-resistant, disposable nitrile gloves (minimum 4 mil thickness).	Why: The H315 classification (Causes skin irritation) necessitates a robust barrier. [4] Nitrile provides excellent protection against many organic compounds. Always double-glove if handling larger quantities or for extended periods. Check for tears or punctures before use.
Body Protection	Long-sleeved, impermeable laboratory coat with knit cuffs.	Why: This protects skin on the arms and torso from accidental contact with the solid or solutions. [6] [7] The knit cuffs provide a snug fit around the inner glove to prevent exposure at the wrist.
Respiratory Protection	Primary Control: All handling must occur in a certified chemical fume hood.	Why: The H335 classification (May cause respiratory irritation) makes this the most critical safety measure. [4] A fume hood effectively captures and exhausts dust and aerosols, preventing

inhalation. An N95 dust mask is not a substitute. In the event of ventilation failure, a NIOSH-approved respirator with an organic vapor cartridge and P100 particulate filter is required.[7][8]

Safe Handling & Operations Workflow

Adherence to a strict, step-by-step workflow minimizes the potential for exposure at every stage of handling.

A. Engineering Controls & Area Preparation

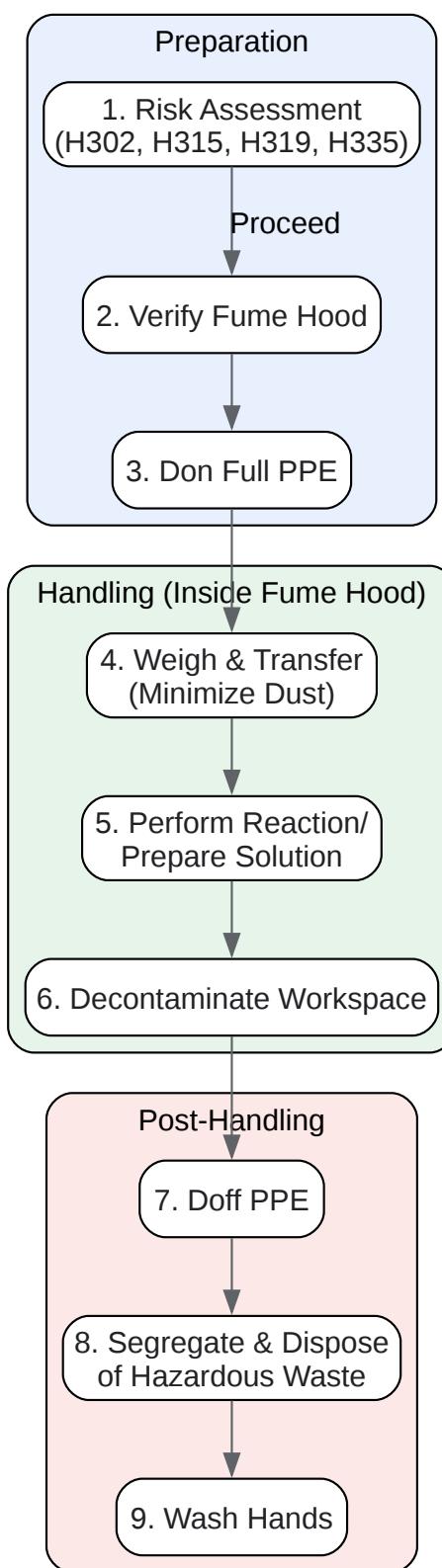
- Verify Fume Hood Certification: Before beginning any work, confirm that the chemical fume hood has been certified within the last year.
- Prepare the Work Surface: Cover the work surface inside the hood with disposable, absorbent bench paper. This will contain minor spills and simplify cleanup.[6]
- Assemble Materials: Place all necessary equipment (spatulas, weigh paper, glassware, solvent wash bottles) inside the hood before introducing the chemical.

B. Step-by-Step Handling Protocol

- Don PPE: Put on all required PPE in the correct order: lab coat, inner gloves, outer gloves, and finally, safety goggles.
- Weighing and Transfer:
 - Carefully open the container inside the fume hood.
 - Use a dedicated spatula to transfer the solid onto anti-static weigh paper or directly into a tared vessel.
 - Perform all transfers slowly and deliberately to avoid generating airborne dust.[2]

- Solution Preparation:
 - If making a solution, add the solid to the solvent (not the other way around) to minimize splashing.
 - Keep the container capped or covered when not actively in use.
- Post-Handling Decontamination:
 - Wipe down all surfaces inside the fume hood with an appropriate solvent (e.g., isopropanol or ethanol) and dispose of the wipes as hazardous waste.
 - Clean any contaminated equipment thoroughly.
- Doff PPE: Remove PPE in the reverse order, taking care not to touch the outside of contaminated items. Dispose of gloves and any other disposable PPE as hazardous waste. Always wash hands thoroughly with soap and water after removing gloves.

Safe Handling Workflow Diagram

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Caption: Logical workflow for handling **3-Bromo-1-(phenylsulfonyl)-1H-indole**.

Emergency Procedures & Disposal

Preparedness is a key component of a robust safety plan.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2][4]
- If in Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][9]
- On Skin: Remove contaminated clothing. Immediately wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[3][9]
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if respiratory irritation occurs.[4]

Waste Disposal Plan Chemical waste containing **3-Bromo-1-(phenylsulfonyl)-1H-indole** must be treated as hazardous.[6]

- Waste Segregation:
 - Solid Waste: Collect unused compound, contaminated weigh paper, and disposable materials in a dedicated, sealed, and clearly labeled container for "Halogenated Organic Solid Waste." [6]
 - Liquid Waste: Collect any solutions containing the compound in a separate, sealed, and labeled container for "Halogenated Organic Liquid Waste." [6]
 - Contaminated PPE: Dispose of all contaminated gloves and other disposable PPE in the solid hazardous waste stream. [6]
- Regulatory Compliance: Ensure all waste is disposed of through your institution's Environmental Health & Safety (EH&S) office, in strict accordance with local and national regulations.[2][4] Do not pour this chemical down the drain or dispose of it in regular trash. [4]

By integrating these expert-validated protocols into your daily operations, you build a culture of safety that protects both the researcher and the research itself, ensuring that your work can proceed with confidence and integrity.

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